

# Personal protective equipment for handling 4-bromo-1,3-dimethyl-1H-pyrazole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-bromo-1,3-dimethyl-1H-pyrazole**

Cat. No.: **B1282026**

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## Essential Safety and Handling Guide for 4-bromo-1,3-dimethyl-1H-pyrazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **4-bromo-1,3-dimethyl-1H-pyrazole**. Adherence to these guidelines is essential for ensuring a safe laboratory environment.

## Hazard Summary

**4-bromo-1,3-dimethyl-1H-pyrazole** is a chemical that requires careful handling due to its potential health hazards. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.[[1](#)]
- Serious Eye Damage (Category 1): Causes serious eye damage.[[1](#)]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[[1](#)]

Signal Word: Danger

**Hazard Statements:**

- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

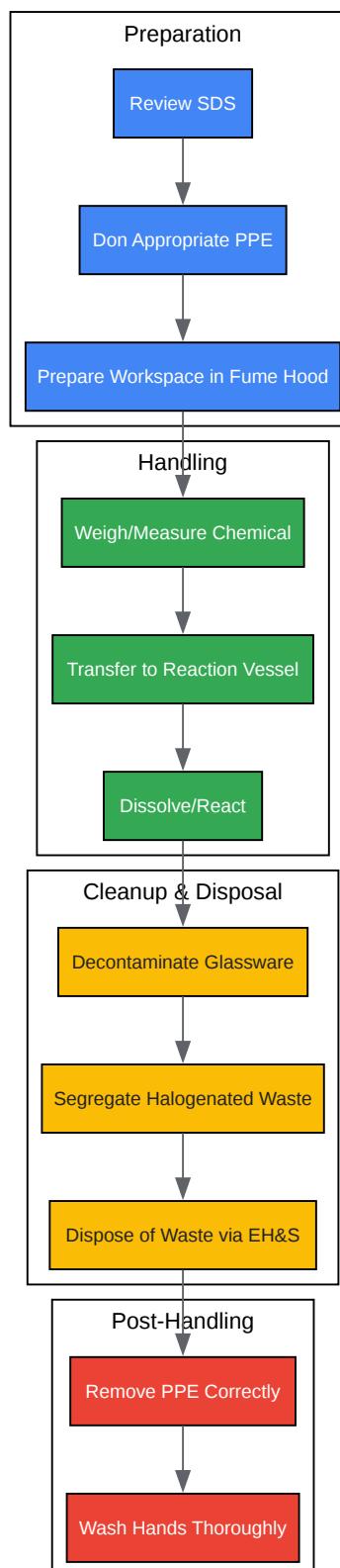
## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **4-bromo-1,3-dimethyl-1H-pyrazole**.

| Body Part   | Required PPE  | Standard   |
|-------------|---|--|
| Eyes/Face   | Tightly fitting safety goggles or a face shield.  | Must conform to EN 166 (EU) or NIOSH (US) standards.   |
| Skin/Hands  | Chemical-resistant, impervious gloves. Consider double-gloving.   | Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. Nitrile or neoprene gloves are recommended for incidental contact, but should be changed immediately upon contamination. For prolonged contact, consult the glove manufacturer's specific chemical resistance data. |
| Body        | Laboratory coat, long pants, and closed-toe shoes.  | A flame-resistant lab coat should be considered if working with flammable solvents.  |
| Respiratory | Use in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available or if aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary. | Conforming to NIOSH (US) or European Standard EN 149.  |

## Operational Plan: Safe Handling Workflow

A systematic approach is crucial to minimize the risk of exposure. The following workflow outlines the key steps for safely handling **4-bromo-1,3-dimethyl-1H-pyrazole**.

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## References

- 1. Pyrazole - Safety Data Sheet [chemicalbook.com]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)